

3-Acrylamido-3-methylbutyric acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acrylamido-3-methylbutyric acid

Cat. No.: B1330582

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An In-depth Technical Guide to the Safe Handling of 3-Acrylamido-3-methylbutyric Acid

For researchers, scientists, and drug development professionals, understanding the safety profile and proper handling procedures for chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **3-Acrylamido-3-methylbutyric acid** (CAS No. 38486-53-2), a versatile monomer used in the synthesis of functional polymers.

Chemical and Physical Properties

A foundational aspect of chemical safety is understanding the substance's physical and chemical properties. This information is critical for proper storage, handling, and emergency response planning.

Property	Value	Source
Molecular Formula	C8H13NO3	[1][2]
Molecular Weight	171.19 g/mol	[1][2]
Boiling Point	382.9 °C at 760 mmHg	[2]
Density	1.095 g/cm ³	[2]
Appearance	White powder	[3]
Storage Temperature	2-8°C	[3]

Hazard Identification and Classification

3-Acrylamido-3-methylbutyric acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

GHS Classification[4][5]

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific target organ toxicity — single exposure (respiratory tract irritation)	3

GHS Label Elements[4][5]

Element	Information
Pictogram	!
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is essential to minimize risk when working with **3-Acrylamido-3-methylbutyric acid**.

Engineering Controls

Proper ventilation is the primary engineering control to minimize exposure.

Control	Specification
Ventilation	Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed. [4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent direct contact with the chemical.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved equipment. [4]
Skin Protection	Impervious clothing and protective gloves. Dispose of contaminated gloves after use. [4]
Respiratory Protection	If dust or aerosols are formed, use a NIOSH-approved respirator. [4]

Handling and Storage

Procedure	Recommendation
Safe Handling	Avoid contact with skin and eyes.[4] Avoid formation of dust and aerosols.[4] Wash hands thoroughly after handling.
Storage	Keep container tightly sealed. Store in a cool, dry, and well-ventilated place. Recommended storage temperature is 2-8°C.[3]

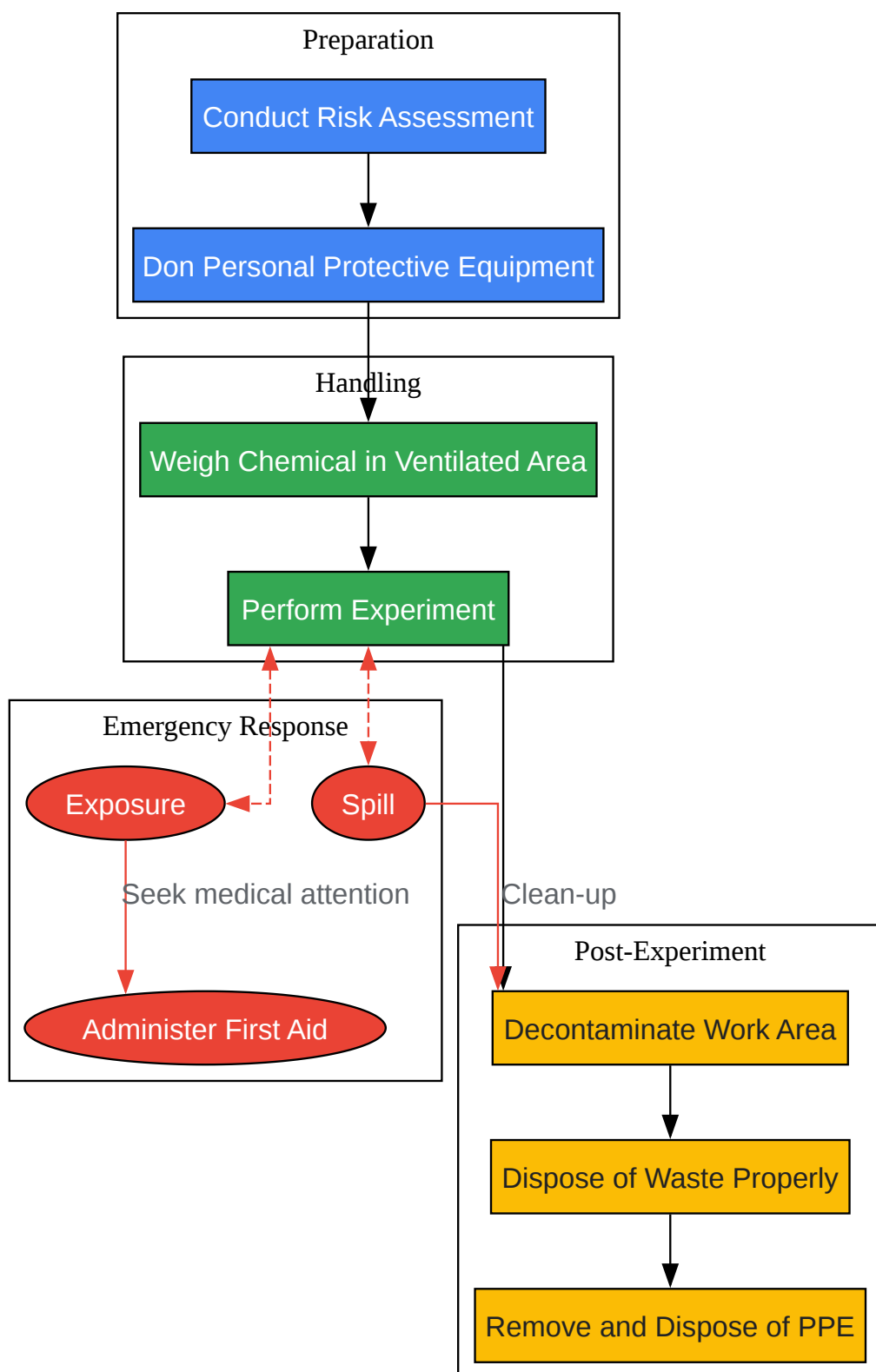
Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-Acrylamido-3-methylbutyric acid** in a laboratory setting, from preparation to disposal.



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Safe Handling Workflow for **3-Acrylamido-3-methylbutyric Acid**.

This guide is intended to provide a thorough overview of the safety considerations for **3-Acrylamido-3-methylbutyric acid**. It is imperative that all users consult the full Safety Data Sheet (SDS) provided by the manufacturer before use and adhere to all institutional and regulatory safety guidelines.

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- To cite this document: BenchChem. [3-Acrylamido-3-methylbutyric acid safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330582#3-acrylamido-3-methylbutyric-acid-safety-data-sheet-and-handling-precautions]

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